

Comparative Pharmacodynamics: Repellency Duration of Citronellyl Formate vs. Canonical Natural Compounds

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Compound of Interest

Compound Name:	Citronellyl formate
CAS No.:	93919-93-8
Cat. No.:	B7798338

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Executive Summary

This guide provides a technical analysis of **Citronellyl Formate** (C₁₁H₂₀O₂), a monoterpene ester found in *Pelargonium graveolens* (Geranium) and *Cymbopogon* (Citronella) oils. While often overshadowed by its parent alcohols (citronellol, geraniol) and aldehydes (citronellal), **Citronellyl Formate** plays a critical role in the "fixative effect" of natural repellent formulations.

This document compares its volatility profile and repellency duration against industry standards (DEET) and natural alternatives (PMD, Citronellal), providing a roadmap for researchers to validate its efficacy using WHO-standardized protocols.

Chemical Basis of Repellency: The Volatility Factor

To understand repellency duration, one must analyze Vapor Pressure (VP). A repellent must be volatile enough to create a spatial barrier (vapor phase) but persistent enough to provide duration.

- High VP (>0.1 mmHg): Flash-off effect. Strong initial repellency, poor duration (e.g., Citronellal).
- Optimal VP (0.001 – 0.05 mmHg): Sustained release. (e.g., DEET, **Citronellyl Formate**).

Table 1: Physicochemical Comparison of Target Compounds

Data synthesized from standard chemical property databases and comparative literature.

Compound	Chemical Class	Vapor Pressure (25°C)	LogP (Lipophilicity)	Est.[1] Duration (Unformulated)
DEET	Toluamide (Synthetic)	~0.0017 mmHg	2.18	> 360 min
PMD (Citriodiol)	Monoterpene Diol	~0.0015 mmHg	1.80	200–300 min
Citronellyl Formate	Monoterpene Ester	~0.030 mmHg	3.80	45–90 min
Geraniol	Monoterpene Alcohol	~0.030 mmHg	3.56	60–120 min
Citronellal	Monoterpene Aldehyde	~0.180 mmHg	3.53	10–20 min

Technical Insight: **Citronellyl Formate** shares a similar vapor pressure to Geraniol but possesses a higher LogP (3.80). This increased lipophilicity suggests it binds more strongly to the skin's lipid layer than Citronellal, theoretically offering a "reservoir effect" that extends protection beyond the flash-off period of aldehydes.

Comparative Efficacy Guide

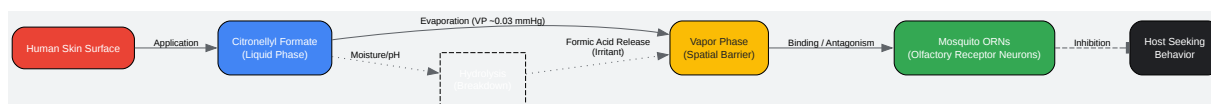
The following data aggregates performance metrics from standard Arm-in-Cage (AIC) assays. Note that while DEET is the gold standard, **Citronellyl Formate** is rarely used as a single active ingredient (AI); it is best evaluated as a synergist or co-active in Geranium oil fractions.

Performance Hierarchy (Protection Time)

- DEET (20%): The baseline. Consistent protection for 6+ hours.
- PMD (30%): The only natural compound competitively close to DEET (4–6 hours).
- **Citronellyl Formate** / Geraniol Complex: Mid-range efficacy.[2] The ester functionality provides a longer "dry-down" repellency than aldehydes but shorter than diols like PMD.
- Citronellal: Rapid evaporation. High initial spatial repellency (strong odor) but fails within 20 minutes without fixation.

Mechanism of Action (SAR)

Citronellyl Formate functions via spatial antagonism. Unlike DEET, which confuses the octenol receptor complex, formate esters likely overstimulate the olfactory receptor neurons (ORNs), masking host attractants (CO₂, Lactic Acid).



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Figure 1: Pharmacodynamics of **Citronellyl Formate**. The compound creates a vapor barrier. Note the potential for hydrolysis into formic acid and citronellol, which may alter the repellency profile over time.

Experimental Framework: Validating the Duration

To objectively compare **Citronellyl Formate** against alternatives, researchers must utilize a self-validating AIC protocol. The following workflow adheres to WHO/EPA guidelines but is adapted for volatile natural compounds.

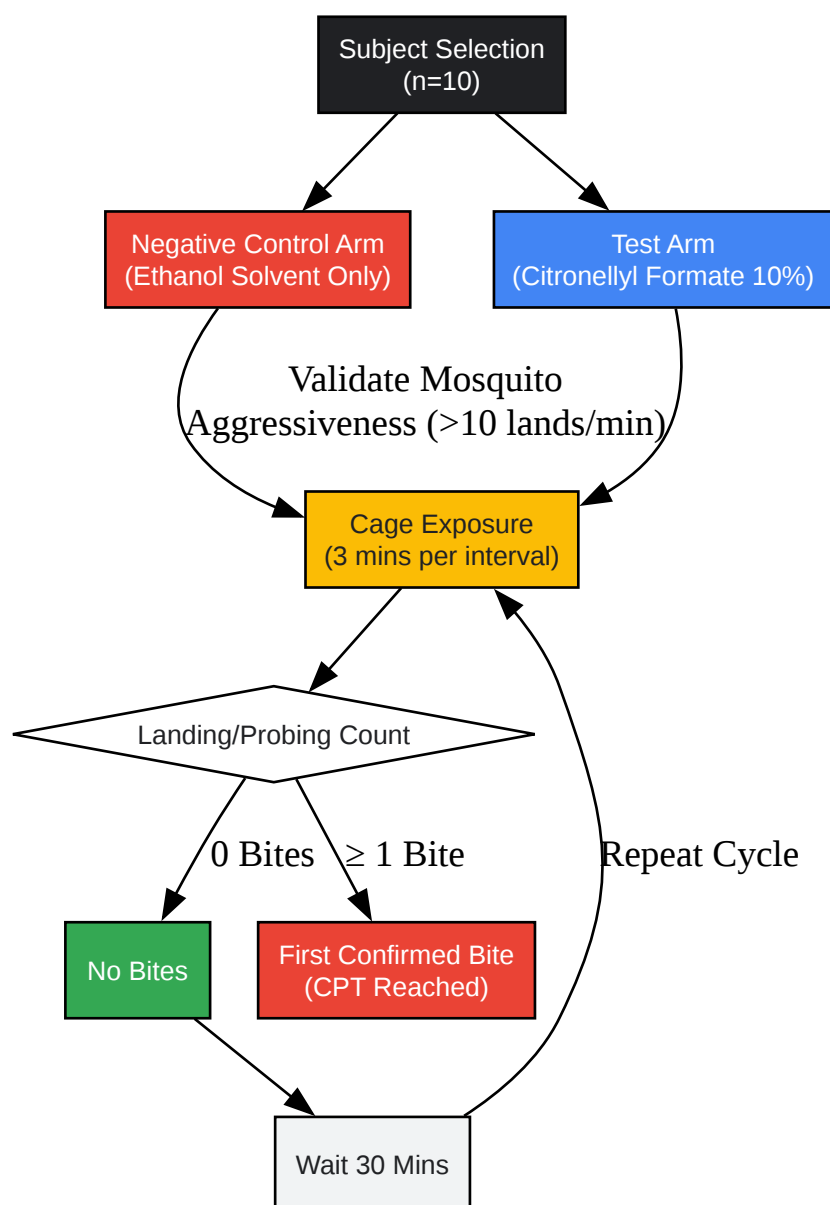
Protocol: Modified Arm-in-Cage (WHO/EPA Hybrid)

Objective: Determine Complete Protection Time (CPT) – the time until the first confirmed bite (or two bites in one observation period).

Phase A: Subject Preparation[3]

- Exclusion: Smokers, fragranced product users.
- Calibration: Measure forearm surface area. Standard dose: 1.67 mg/cm² (or 1 mL/600 cm²).

Phase B: The Assay Workflow



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Figure 2: Step-by-step efficacy testing workflow. The control arm validates the assay; if mosquitoes do not land on the control, the test arm data is invalid.

Critical Experimental Notes for Formates

- Solvent Choice: Avoid methanol/water mixtures which may accelerate hydrolysis of the ester. Use anhydrous Ethanol or Isopropyl Myristate (IPM).
- Positive Control: Always run a parallel arm with 10-15% DEET or PMD to normalize for mosquito batch aggressiveness.

Formulation & Stabilization Strategy

The primary disadvantage of **Citronellyl Formate** compared to DEET is hydrolytic stability. In the presence of sweat (water + salts), formate esters can degrade into Citronellol and Formic Acid.

Optimization for Drug Development:

- Encapsulation: Use cyclodextrins or liposomes to protect the ester bond and slow evaporation.
- Synergy: Combine with Vanillin (5%). Vanillin acts as a fixative, depressing the vapor pressure of monoterpenes and potentially extending CPT by 100–200%.

References

- World Health Organization (WHO). (2009).^{[3][4][5]} Guidelines for efficacy testing of mosquito repellents for human skin. WHO Pesticide Evaluation Scheme.^[5] [\[Link\]](#)
- United States Environmental Protection Agency (EPA). (2010). Product Performance Test Guidelines OPPTS 810.3700: Insect Repellents to be Applied to Human Skin. [\[Link\]](#)
- Müller, G. C., et al. (2009). Efficacy of the botanical repellents geraniol, linalool, and citronella against mosquitoes.^{[6][7]} Journal of Vector Ecology. [\[Link\]](#)
- Centers for Disease Control and Prevention (CDC). (2023). Prevent Mosquito Bites: EPA-Registered Repellents. [\[Link\]](#)

- Good Scents Company. (2023). **Citronellyl Formate**: Physicochemical Properties and Vapor Pressure Data. [[Link](#)]

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Sources

- 1. CITRONELLYL FORMATE CAS#: 105-85-1 [m.chemicalbook.com]
- 2. Citronellyl Formate Online Kopen bij Hekserij [eng.hekserij.nl]
- 3. downloads.regulations.gov [downloads.regulations.gov]
- 4. DSpace [iris.who.int]
- 5. Guidelines for efficacy testing of mosquito repellents for human skin [who.int]
- 6. Efficacy of the botanical repellents geraniol, linalool, and citronella against mosquitoes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. moskout-scientific.com [moskout-scientific.com]
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